

Technical Guide: Physicochemical Properties of 3,3-Dimethyl-2-hexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethyl-2-hexanone

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This technical guide provides an in-depth overview of the density of **3,3-Dimethyl-2-hexanone**, including available data and detailed experimental protocols for its determination. Additionally, a logical workflow for the identification of this methyl ketone is presented.

Data Presentation: Density of 3,3-Dimethyl-2-hexanone

The density of **3,3-Dimethyl-2-hexanone** has been reported in several chemical databases. While experimentally verified data under specific conditions (e.g., temperature) is not consistently available in publicly accessible literature, predicted and estimated values provide a reliable reference. The table below summarizes the available quantitative data.

Parameter	Value	Units	Source
Density	0.812	g/cm ³	ChemNet[1]
Density	0.812	g/cm ³	Guidechem[2]
Estimated Density	0.8203	g/mL	ChemBK[3]

Note: The temperature at which these densities were determined or predicted is not specified in the source materials.

Experimental Protocols: Determination of Liquid Density using a Pycnometer

A precise method for experimentally determining the density of a liquid such as **3,3-Dimethyl-2-hexanone** is through the use of a pycnometer, also known as a specific gravity bottle.^[4] This method relies on measuring the mass of a precisely known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper featuring a capillary hole) ^[4]
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath
- Pasteur pipette
- Lint-free wipes
- Reference liquid with a well-known density (e.g., deionized water)
- Acetone (for cleaning and drying)

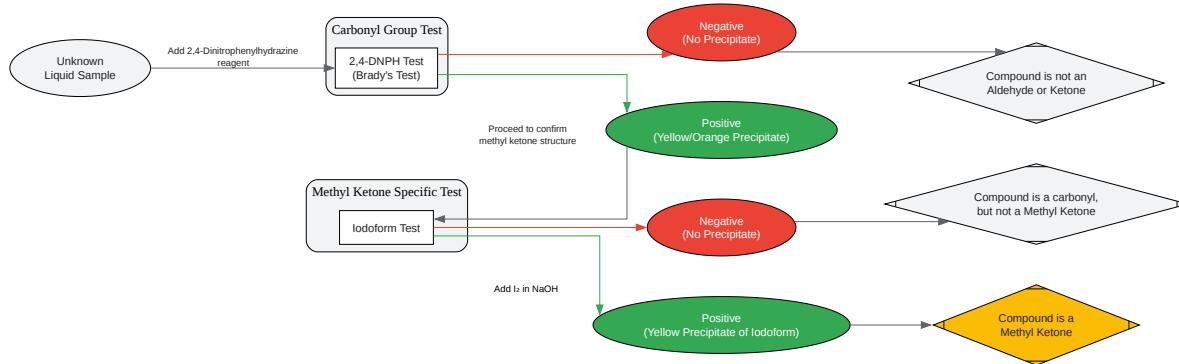
Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable solvent like acetone and ensure it is completely dry.^[4]
- Mass of Empty Pycnometer: Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass as m_0 .
- Calibration with a Reference Liquid:
 - Fill the pycnometer with the reference liquid (e.g., deionized water) to a level slightly below the neck.

- Insert the stopper carefully, allowing the excess liquid to escape through the capillary. This ensures the pycnometer is filled to its exact volume.[4]
- Check for and remove any air bubbles.
- Place the filled pycnometer in a constant temperature bath until it reaches thermal equilibrium (e.g., 20 °C or 25 °C).
- Remove the pycnometer from the bath and carefully dry the exterior with a lint-free wipe.
- Weigh the filled pycnometer and record the mass as m_1 .
- Determination of Pycnometer Volume:
 - Calculate the mass of the reference liquid (m_{ref}) by subtracting the mass of the empty pycnometer: $m_{ref} = m_1 - m_0$.
 - Determine the volume of the pycnometer (V) using the known density of the reference liquid (ρ_{ref}) at the specific temperature: $V = m_{ref} / \rho_{ref}$.
- Measurement with **3,3-Dimethyl-2-hexanone**:
 - Empty and thoroughly dry the pycnometer.
 - Fill the pycnometer with **3,3-Dimethyl-2-hexanone**, following the same procedure as with the reference liquid.
 - Thermostate the filled pycnometer to the same temperature as the reference liquid.
 - Dry the exterior and weigh the pycnometer filled with the sample. Record this mass as m_2 .
- Calculation of Density:
 - Calculate the mass of the **3,3-Dimethyl-2-hexanone** sample (m_{sample}) by subtracting the mass of the empty pycnometer: $m_{sample} = m_2 - m_0$.
 - Calculate the density of the sample (ρ_{sample}) using the determined volume of the pycnometer: $\rho_{sample} = m_{sample} / V$.

Mandatory Visualization: Ketone Identification Workflow

The following diagram illustrates a typical experimental workflow for the qualitative identification of an unknown organic compound, specifically focusing on confirming the presence of a methyl ketone like **3,3-Dimethyl-2-hexanone**.



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Qualitative analysis workflow for identifying a methyl ketone.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3,3-Dimethyl-2-hexanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3050459#density-of-3-3-dimethyl-2-hexanone>

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